

An In-depth Technical Guide on Veratramide and its Derivative Itopride

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Compound of Interest

Compound Name: 3,4-Dimethoxybenzamide

Cat. No.: B075079

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This technical guide provides a detailed overview of the chemical structure and IUPAC nomenclature of Veratramide, with a primary focus on its significant derivative, Itopride. Designed for researchers, scientists, and professionals in drug development, this document synthesizes key chemical information, presents quantitative data in a structured format, and includes a visual representation of the molecular structure.

Introduction to Veratramide and Itopride

Veratramide itself is a chemical moiety, specifically **3,4-dimethoxybenzamide**. However, the term is often encountered as part of the chemical name for the gastroprokinetic agent Itopride. Itopride, chemically known as N-[p-[2-(dimethylamino)ethoxy]benzyl]veratramide, incorporates the veratramide structure. This guide will focus on the comprehensive chemical details of Itopride hydrochloride, a common form of the drug.

Chemical Structure and IUPAC Name

The chemical identity of a compound is fundamentally defined by its structure and systematic name.

IUPAC Name: N-[[4-[2-(dimethylamino)ethoxy]phenyl]methyl]-**3,4-dimethoxybenzamide**;hydrochloride^[1]

Chemical Formula: C₂₀H₂₇ClN₂O₄^[1]

The structure consists of a veratryl group (3,4-dimethoxybenzoyl) attached to a benzylamine linker, which in turn is substituted with a 2-(dimethylamino)ethoxy group.

Physicochemical Properties of Itopride Hydrochloride

A summary of the key quantitative data for Itopride Hydrochloride is presented in the table below for ease of reference and comparison.

Property	Value	Reference
Molecular Weight	394.9 g/mol	[1]
Molar Mass	394.89 g/mol	[2]
Melting Point	194-195 °C	[2]
Boiling Point	510.1 °C at 760 mmHg	[2]
Flash Point	262.3 °C	[2]
Water Solubility	≥48 mg/mL	[2]
Vapor Pressure	1.6E-10 mmHg at 25 °C	[2]

Molecular Visualization

To provide a clear visual representation of the chemical structure of N-[p-[2-(dimethylamino)ethoxy]benzyl]veratramide, the following diagram has been generated using the DOT language.

Chemical Structure of Itopride

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References

- 1. N-[p-[2-(dimethylamino)ethoxy]benzyl]veratramide hydrochloride | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. chembk.com [chembk.com]
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